

# Unlocking the Research Potential of Disperse Red 86: A Technical Guide

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## Compound of Interest

Compound Name: Disperse red 86

Cat. No.: B1580897

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Disperse Red 86** (C.I. 62175; CAS 81-68-5) is an anthraquinone-based dye traditionally utilized in the textile industry for its vibrant red hue and excellent fastness on synthetic fibers.[1][2][3] Beyond its established industrial applications, the unique physicochemical properties of **Disperse Red 86** present a compelling case for its exploration in diverse research fields, including materials science and biomedical research. This technical guide provides an in-depth overview of the core properties of **Disperse Red 86**, summarizing key quantitative data and detailing experimental protocols to facilitate its investigation for novel research applications. Potential research avenues as a molecular probe, in non-linear optical materials, and as a subject for toxicological studies relevant to drug development are discussed.

## Physicochemical Properties

**Disperse Red 86** is an anthraquinone derivative with the molecular formula  $C_{22}H_{18}N_2O_5S$ . [1] Its structure imparts a brilliant bluish-pink to peach-pink shade. [4] A summary of its key physicochemical properties is presented in Table 1.

Property	Value	Reference(s)
CI Name	Disperse Red 86	[1]
CI Number	62175	[1]
CAS Number	81-68-5 / 12223-43-7	[1]
Molecular Formula	C <sub>22</sub> H <sub>18</sub> N <sub>2</sub> O <sub>5</sub> S	[1]
Molecular Weight	422.45 g/mol	[1]
Chemical Class	Anthraquinone	[4]
Appearance	Pink powder	[1]

Table 1: Physicochemical Properties of **Disperse Red 86**

## Potential Research Applications

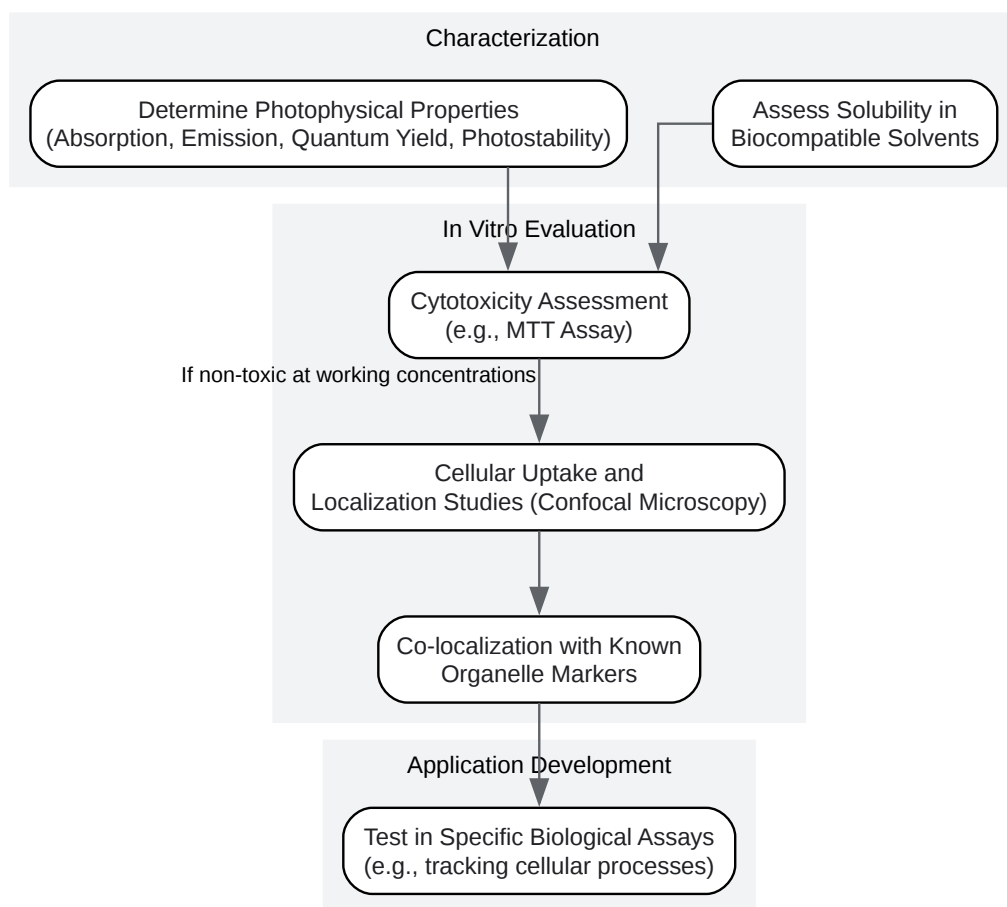
The inherent properties of **Disperse Red 86**, such as its fluorescence and chemical structure, suggest its potential utility in several advanced research applications beyond textile dyeing.

### Fluorescent Molecular Probe for Cellular Imaging

Disperse dyes, owing to their fluorescent properties, have potential applications as probes in biological signaling pathways.[5][6] The lipophilic nature of **Disperse Red 86** could facilitate its passive diffusion across cell membranes, making it a candidate for staining intracellular compartments.[7] Further research is required to characterize its photophysical properties (e.g., quantum yield, photostability) in biological media and to assess its specificity for cellular targets.

A logical workflow for evaluating **Disperse Red 86** as a potential cellular probe is outlined below.

Workflow for Evaluating Disperse Red 86 as a Cellular Probe

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Workflow for evaluating **Disperse Red 86** as a cellular probe.

## Non-Linear Optical (NLO) Materials

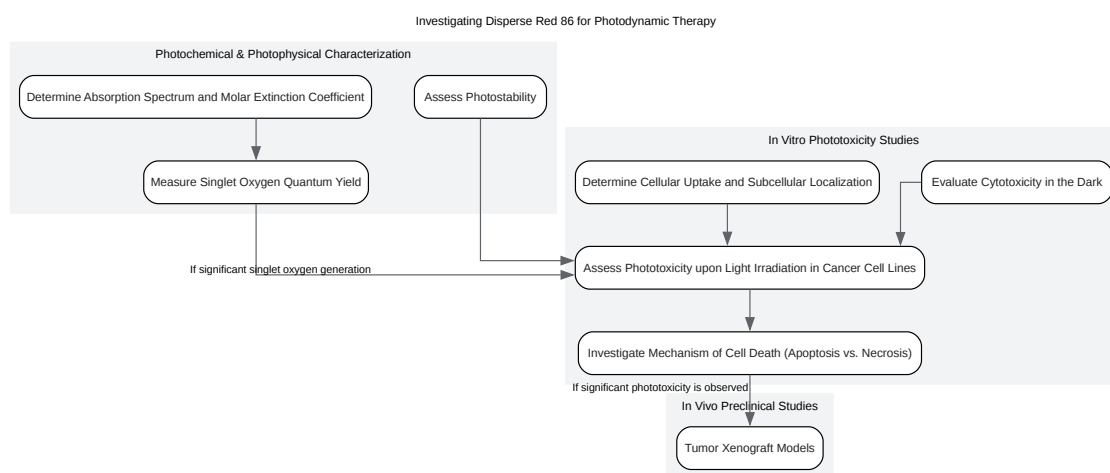
Azo dyes, a class to which some disperse dyes belong, have been investigated for their second-order non-linear optical (NLO) properties.[8][9] While **Disperse Red 86** is an anthraquinone dye, the presence of donor-acceptor groups in its structure suggests that it may

also exhibit NLO properties. Research in this area would involve incorporating **Disperse Red 86** into a polymer matrix and evaluating the resulting material's NLO response.

## Photosensitizer in Photodynamic Therapy (PDT)

Anthraquinone derivatives are known to act as photosensitizers, generating reactive oxygen species (ROS) upon light irradiation.<sup>[10][11][12][13][14][15]</sup> This property is the basis of photodynamic therapy (PDT), a treatment modality for cancer and other diseases. The potential of **Disperse Red 86** as a photosensitizer for PDT warrants investigation. Key studies would involve measuring its singlet oxygen quantum yield and evaluating its phototoxicity in cancer cell lines.

The following diagram illustrates a proposed workflow for investigating the potential of **Disperse Red 86** in photodynamic therapy research.



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Workflow for investigating **Disperse Red 86** in PDT research.

## Toxicological Profile for Drug Development Context

For drug development professionals, understanding the toxicological profile of a compound is paramount. While data specifically for **Disperse Red 86** is limited, studies on other anthraquinone and disperse dyes provide valuable insights into potential hazards.

## Genotoxicity and Cytotoxicity

Genotoxicity data on anthraquinones are limited, but some studies have shown that certain anthraquinone dyes can be genotoxic.[16][17] For instance, some anthraquinones have been shown to inhibit topoisomerase II, a mechanism of action for some anticancer drugs.[18] The genotoxic potential of **Disperse Red 86** should be thoroughly evaluated using a battery of assays before considering any biomedical application. A summary of toxicological data for related disperse dyes is presented in Table 2. It is important to note that the toxicity of a specific dye is highly dependent on its chemical structure.

Dye	Assay	Result	Reference(s)
Disperse Red 1	Micronucleus Assay (Human Lymphocytes & HepG2 cells)	Increased micronuclei frequency (mutagenic)	[19]
Disperse Red 1	In vivo mouse study	Testicular cytotoxicity, abnormal sperm morphology, DNA damage	[20][21]
Disperse Red 11	Mouse Lymphoma Assay	Genotoxic (increased mutants and micronuclei)	[17]
Disperse Red 11	Ames Test	Conflicting results	[22]
Disperse Red 17	Acute Oral Toxicity (Rat)	LD50 > 2000 mg/kg bw	[23]
Anthraquinones (general)	Various	Some are potential carcinogens and may inhibit topoisomerase II	[18][24]

Table 2: Summary of Toxicological Data for Selected Disperse and Anthraquinone Dyes

## Experimental Protocols

Detailed methodologies are crucial for the reproducibility of research. The following are key experimental protocols relevant to the potential applications of **Disperse Red 86**.

## In Vitro Micronucleus Assay for Genotoxicity Testing

This protocol is adapted from studies on other anthraquinone dyes and can be used to assess the genotoxic potential of **Disperse Red 86**.[\[24\]](#)

Objective: To detect damage to chromosomes or the mitotic apparatus.

Materials:

- Mammalian cell line (e.g., L5178Y mouse lymphoma cells, human lymphocytes)
- **Disperse Red 86**
- Cell culture medium and supplements
- S9 fraction for metabolic activation
- Cytochalasin B
- Fixative (e.g., methanol:acetic acid)
- DNA-specific stain (e.g., Giemsa, DAPI)
- Microscope

Procedure:

- **Cell Culture and Treatment:** Culture the selected mammalian cells to a suitable density. Expose the cells to a range of concentrations of **Disperse Red 86**, both with and without the S9 mix for metabolic activation. Include appropriate negative and positive controls.
- **Addition of Cytochalasin B:** Add cytochalasin B to the cell cultures to block cytokinesis, which results in the accumulation of binucleated cells.
- **Cell Harvesting:** After an appropriate incubation period, harvest the cells by centrifugation.

- **Fixation and Staining:** Fix the cells using a suitable fixative and stain with a DNA-specific stain.
- **Scoring:** Under a microscope, score the frequency of micronuclei in a predetermined number of binucleated cells. A significant, dose-dependent increase in the frequency of micronucleated cells compared to the negative control indicates a positive genotoxic response.

## High-Temperature Exhaust Dyeing of Polyester (for Materials Science Applications)

This protocol is relevant for preparing materials for NLO studies or other applications where **Disperse Red 86** is incorporated into a polymer matrix.[\[4\]](#)

**Objective:** To uniformly dye polyester fabric with **Disperse Red 86**.

**Materials and Equipment:**

- Scoured and bleached 100% polyester fabric
- **Disperse Red 86**
- Dispersing agent (e.g., lignosulfonate-based)
- pH buffer (acetic acid/sodium acetate)
- High-temperature, high-pressure (HTHP) laboratory dyeing machine
- Spectrophotometer for color measurement

**Procedure:**

- **Dyebath Preparation:** Prepare the dyebath with a liquor-to-goods ratio of 10:1. Add the dispersing agent (1 g/L) to the water. Adjust the pH of the dyebath to 4.5-5.5 using the acetic acid/sodium acetate buffer. Add the predispersed dye (e.g., 1% on weight of fabric) to the dyebath.



- **Dyeing Process:** Immerse the polyester fabric in the dyebath at room temperature. Raise the temperature to 130°C at a rate of 2°C/minute. Maintain the temperature at 130°C for 60 minutes. Cool the dyebath down to 70°C at a rate of 3°C/minute.
- **Rinsing and Clearing:** Rinse the dyed fabric with hot and then cold water. Perform a reduction clearing step by treating the fabric in a bath containing sodium hydrosulfite and sodium hydroxide to remove surface dye.
- **Final Rinse and Drying:** Rinse the fabric thoroughly and dry.

## Conclusion

**Disperse Red 86** is a compound with a well-established role in the textile industry. However, its chemical structure and fluorescent properties suggest a largely untapped potential for a range of research applications. This guide has provided a framework for exploring these possibilities, from its use as a molecular probe in cellular imaging to its incorporation into advanced materials and its evaluation in the context of drug development. The provided protocols and workflows are intended to serve as a starting point for researchers to unlock the full scientific potential of this versatile dye. Further investigation into its photophysical properties, biological interactions, and toxicological profile is essential for its successful transition into these novel research areas.

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